

PF-07293893 solubility and stability in DMSO

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Compound of Interest

Compound Name: PF-07293893

Cat. No.: B15542120

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Technical Support Center: PF-07293893

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **PF-07293893** in Dimethyl Sulfoxide (DMSO). Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the successful use of **PF-07293893** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **PF-07293893** and what is its mechanism of action?

PF-07293893 is a selective activator of the $\gamma 3$ subunit of AMP-activated protein kinase (AMPK). [1][2] AMPK is a crucial enzyme in regulating cellular energy homeostasis. By selectively activating the AMPK $\gamma 3$ isoform, which is predominantly expressed in skeletal muscle, **PF-07293893** is being investigated for its therapeutic potential in conditions such as heart failure. [1]

Q2: What is the recommended solvent for **PF-07293893**?

For research purposes, Dimethyl Sulfoxide (DMSO) is a commonly used solvent for preparing stock solutions of small molecules like **PF-07293893**.

Q3: How should I prepare a stock solution of **PF-07293893** in DMSO?

It is recommended to prepare a concentrated stock solution, for example, at 10 mM, by dissolving the powdered compound in anhydrous (dry) DMSO. Gentle warming and vortexing can aid in dissolution.

Q4: How should I store the solid compound and DMSO stock solutions?

General guidelines for the storage of small molecules suggest the following:

- Solid (Powder): Store at -20°C for long-term storage (up to 3 years) or at 4°C for shorter periods (up to 2 years).
- In DMSO: For long-term storage, aliquot the stock solution into single-use vials and store at -80°C (stable for up to 6 months) or -20°C (stable for up to 1 month). Avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in DMSO stock solution upon storage.	1. The compound's solubility limit in DMSO was exceeded. 2. The stock solution absorbed water, reducing solubility. 3. The solution was not fully dissolved initially.	1. Prepare a new stock solution at a lower concentration. 2. Use anhydrous DMSO and store in tightly sealed vials with desiccant. 3. Ensure the compound is completely dissolved by gentle warming and vortexing. Visually inspect for any undissolved particles before storage.
Compound precipitates when diluting the DMSO stock solution into aqueous buffer or cell culture media.	1. The final DMSO concentration is too low to maintain solubility. 2. The compound has low aqueous solubility.	1. Perform serial dilutions to minimize rapid changes in solvent composition. 2. Ensure the final DMSO concentration in the assay is sufficient to keep the compound in solution, typically below 0.5% to avoid cellular toxicity. 3. Consider the use of a surfactant or other solubilizing agent if compatible with the experimental setup.
Inconsistent experimental results.	1. Degradation of the compound in the DMSO stock solution. 2. Inaccurate concentration of the stock solution due to incomplete dissolution or precipitation.	1. Prepare fresh stock solutions regularly and store them properly. 2. Before each use, visually inspect the stock solution for any signs of precipitation. If unsure, centrifuge the vial and use the supernatant. 3. Perform a stability test of your stock solution using the protocol provided below.

Quantitative Data Summary

While specific quantitative solubility and stability data for **PF-07293893** in DMSO is not readily available in public sources, the following tables illustrate how such data would be presented. Researchers are encouraged to determine these values experimentally using the protocols provided below.

Table 1: Solubility of **PF-07293893** in DMSO

Temperature	Maximum Solubility (mg/mL)	Maximum Solubility (mM)
Room Temperature (25°C)	Data not available	Data not available

Table 2: Stability of **PF-07293893** in DMSO (10 mM Stock Solution)

Storage Condition	Time Point	% Remaining (HPLC)
-80°C	1 month	Data not available
-80°C	3 months	Data not available
-80°C	6 months	Data not available
-20°C	1 month	Data not available
4°C	1 week	Data not available
Room Temperature (25°C)	24 hours	Data not available

Experimental Protocols

Protocol 1: Determination of **PF-07293893** Solubility in DMSO by Visual Assessment

Objective: To determine the approximate maximum solubility of **PF-07293893** in DMSO at room temperature.

Materials:

- **PF-07293893** (powder)

- Anhydrous DMSO
- Vortex mixer
- Microcentrifuge tubes
- Analytical balance

Methodology:

- Weigh out a small, known amount of **PF-07293893** (e.g., 1 mg) into a microcentrifuge tube.
- Add a small, precise volume of DMSO (e.g., 10 μ L) to the tube.
- Vortex the tube vigorously for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution against a light source for any undissolved particles.
- If the solid is completely dissolved, continue adding small, known volumes of DMSO and repeat steps 3 and 4 until a saturated solution (with visible undissolved particles) is formed.
- If the solid is not completely dissolved, continue adding small, known volumes of DMSO and repeat steps 3 and 4 until the solid fully dissolves.
- Calculate the solubility in mg/mL based on the amount of compound and the total volume of DMSO added to achieve a clear solution.

Protocol 2: Assessment of **PF-07293893** Stability in DMSO by HPLC

Objective: To evaluate the stability of **PF-07293893** in a DMSO stock solution under different storage conditions over time.

Materials:

- **PF-07293893**
- Anhydrous DMSO
- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)

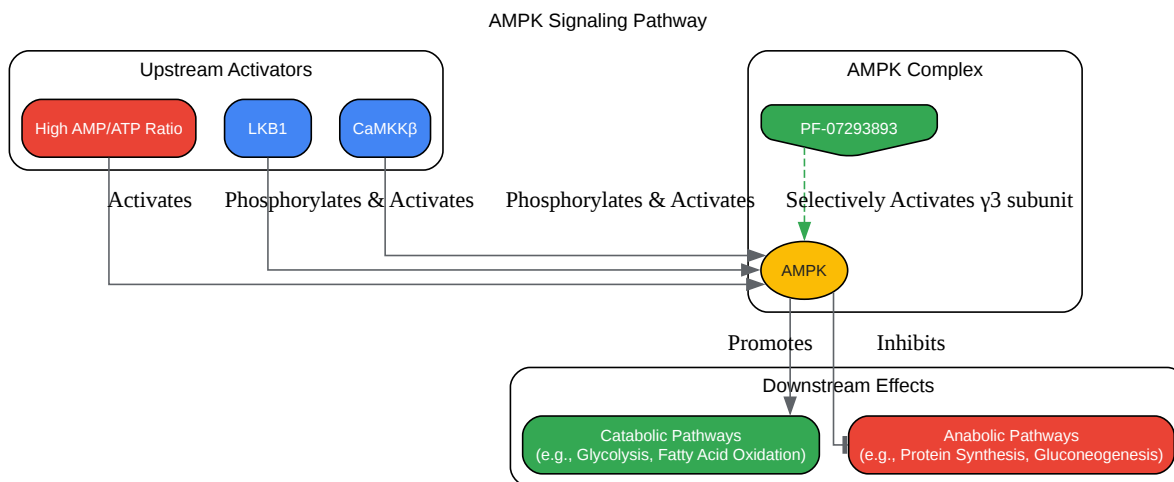
- Autosampler vials
- Storage facilities at -80°C, -20°C, 4°C, and room temperature (25°C)

Methodology:

- Prepare a 10 mM stock solution of **PF-07293893** in anhydrous DMSO.
- Immediately after preparation (T=0), dilute a small aliquot of the stock solution with an appropriate mobile phase and inject it into the HPLC system to obtain an initial chromatogram. The peak area of the parent compound at T=0 will serve as the baseline.
- Aliquot the remaining stock solution into multiple autosampler vials for each storage condition.
- Store the vials at the different temperatures.
- At specified time points (e.g., 24 hours, 1 week, 1 month, 3 months, 6 months), retrieve one vial from each storage condition.
- Allow the vial to thaw completely and reach room temperature.
- Dilute and analyze the sample by HPLC using the same method as for the T=0 sample.
- Calculate the percentage of **PF-07293893** remaining by comparing the peak area of the parent compound at each time point to the peak area at T=0.

Visualizations

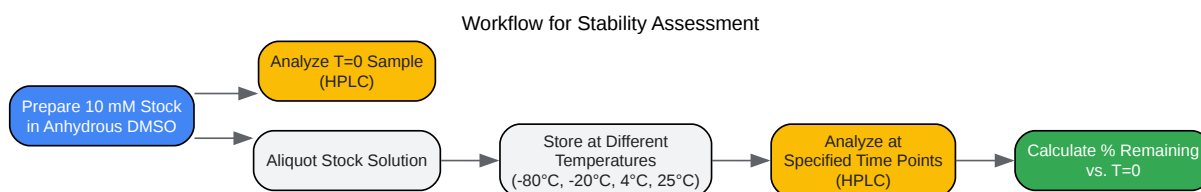
Signaling Pathway



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Caption: A diagram illustrating the activation of the AMPK signaling pathway.

Experimental Workflow

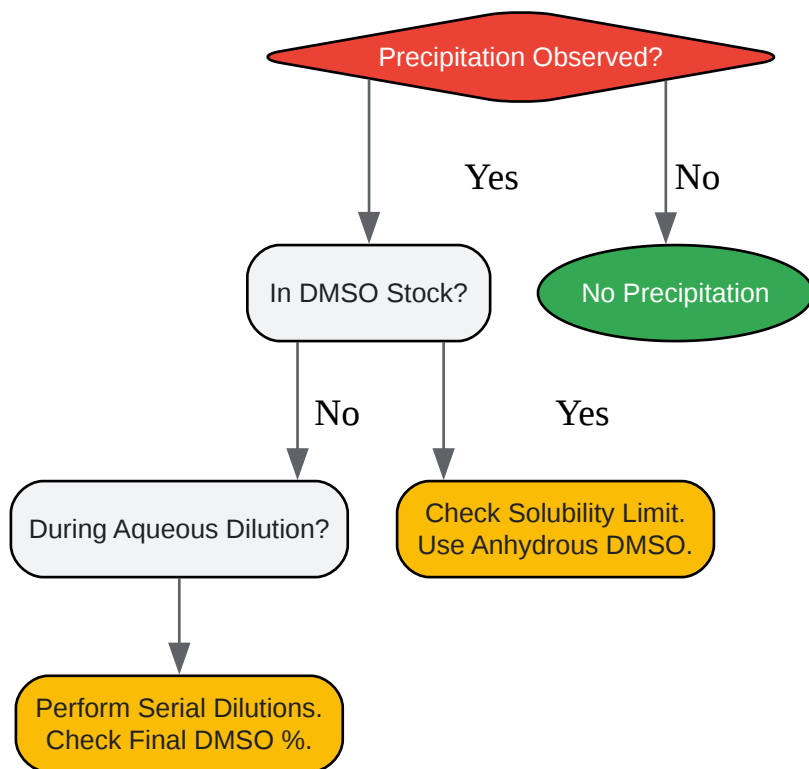


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Caption: A workflow diagram for assessing the stability of **PF-07293893** in DMSO.

Logical Relationship

Troubleshooting Logic for Precipitation Issues



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Caption: A logical diagram for troubleshooting precipitation issues.

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References

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- 2. file.medchemexpress.com [file.medchemexpress.com]
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